

A Comparative Analysis of Tabernanthalog: A Non-Hallucinogenic Ibogaine Analog

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Compound of Interest

Compound Name: 10-Methoxyibogamine

Cat. No.: B8700735

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of tabernanthalog (TBG), a novel non-hallucinogenic analog of ibogaine, with its parent compound. Ibogaine, an indole alkaloid found in the Tabernanthe iboga plant, has shown promise in treating substance use disorders, but its clinical development has been hampered by hallucinogenic effects and cardiotoxicity.[1][2][3] **10-Methoxyibogamine** is chemically identical to ibogaine, and for the purposes of this guide, data for ibogaine will be used as the primary comparator for TBG.

Tabernanthalog was engineered to retain the therapeutic properties of ibogaine while mitigating its adverse effects.[1][4][5] This water-soluble synthetic molecule can be produced in a single step, offering a significant advantage for research and potential therapeutic development.[5][6] Preclinical studies in rodent models have demonstrated its potential in reducing addiction-related behaviors and alleviating symptoms of depression and anxiety, without inducing hallucinations or cardiotoxicity associated with ibogaine.[4][7][8]

Performance Comparison: Tabernanthalog vs. Ibogaine

The following tables summarize the key quantitative data from preclinical studies, comparing the performance of tabernanthalog and ibogaine across critical assays for hallucinogenic potential, cardiotoxicity, and therapeutic efficacy.

Table 1: Hallucinogenic Potential Assessment

The head-twitch response (HTR) in mice is a widely accepted behavioral proxy for hallucinogenic effects in humans.^[9]

Compound	Dose (mg/kg)	Head-Twitch Response (Count)	Reference
Vehicle	N/A	~0	[10]
5-MeO-DMT (Positive Control)	10	~25	[10]
Ibogaine Analog (IBG)	40	~5	[10]
Tabernanthalog (TBG)	40	~0	[10]

Note: IBG is a closely related ibogaine analog used in the comparative study.

Table 2: Cardiotoxicity Profile (hERG Inhibition)

Inhibition of the human ether-a-go-go-related gene (hERG) potassium channel is a key indicator of potential cardiotoxicity, specifically the risk of drug-induced cardiac arrhythmias.^[11]

Compound	hERG IC50 (μM)	Fold-Change vs. Ibogaine	Reference
Ibogaine	1	-	[10]
Tabernanthalog (TBG)	~100	~100-fold less potent	[7] [10]

Table 3: Therapeutic Potential in an Animal Model of Depression (Forced Swim Test)

The forced swim test is a common behavioral assay in rodents used to screen for antidepressant effects. A decrease in immobility time is indicative of an antidepressant-like effect.

Treatment	Immobility Time (seconds)	Reference
Vehicle	~150	[3]
Tabernanthalog (TBG)	~75	[3]

Table 4: Therapeutic Potential in an Animal Model of Alcohol Addiction

This experiment models binge-drinking behavior in mice. A reduction in alcohol consumption indicates a potential anti-addictive effect.

Treatment (Post-Binge)	Alcohol Consumption (g/kg/4h)	Reference
Vehicle	~4.0	[10]
Tabernanthalog (TBG)	~2.0	[10]

Table 5: Therapeutic Potential in an Animal Model of Heroin Addiction

This assay measures cue-induced relapse to heroin-seeking behavior in rats. A lower number of lever presses indicates a reduction in drug-seeking behavior.

Treatment (Administered 12-14 days prior to test)	Active Lever Presses	Reference
Vehicle	~30	[10]
Tabernanthalog (TBG)	~10	[10]

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below to facilitate replication and further investigation.

Head-Twitch Response (HTR) Assay

- Objective: To assess the hallucinogenic potential of a compound.
- Subjects: Male C57BL/6J mice.[\[8\]](#)
- Procedure:
 - A small magnet is affixed to the head of each mouse.
 - Mice are individually placed in a chamber surrounded by a magnetometer detection coil.[\[8\]](#)
 - Following administration of the test compound (e.g., TBG, ibogaine analog, or a positive control like 5-MeO-DMT), the number of rapid, side-to-side head movements is recorded for a specified duration.[\[5\]](#)[\[10\]](#)
 - Head twitches are identified by their characteristic sinusoidal waveform and frequency.[\[5\]](#)
- Endpoint: The total number of head twitches during the observation period.

hERG Inhibition Assay

- Objective: To evaluate the potential for a compound to induce cardiotoxicity.
- Method: Whole-cell patch-clamp electrophysiology.[\[12\]](#)
- Cell Line: Human Embryonic Kidney (HEK) 293 cells stably expressing the hERG potassium channel.[\[12\]](#)
- Procedure:
 - hERG-expressing HEK293 cells are cultured and prepared for electrophysiological recording.
 - A glass micropipette forms a high-resistance seal with the cell membrane (giga-seal).
 - The membrane patch is ruptured to allow for whole-cell voltage clamping.

- A specific voltage protocol is applied to elicit hERG channel currents. For instance, cells are held at -80 mV, depolarized to +20 mV to open the channels, and then repolarized to -40 mV to measure the characteristic tail current.[\[13\]](#)
- The test compound is perfused at various concentrations, and the inhibition of the hERG tail current is measured.
- Endpoint: The half-maximal inhibitory concentration (IC₅₀) is calculated from the concentration-response curve.

Forced Swim Test (FST)

- Objective: To assess antidepressant-like activity.
- Subjects: Mice.[\[14\]](#)
- Procedure:
 - Mice are individually placed in a transparent cylindrical tank (e.g., 30 cm height x 20 cm diameter) filled with water (23-25°C) to a depth of 15 cm, making it impossible for them to escape or touch the bottom.[\[14\]](#)
 - The total test duration is typically 6 minutes.[\[15\]](#)
 - Behavior is recorded via video. The last 4 minutes of the test are typically analyzed.
 - The duration of immobility (making only minimal movements to keep the head above water) is scored.[\[15\]](#)
- Endpoint: The total time spent immobile. A significant reduction in immobility time compared to the vehicle control is interpreted as an antidepressant-like effect.[\[16\]](#)

Intermittent Access 2-Bottle Choice (Alcohol Addiction Model)

- Objective: To model binge-drinking behavior and evaluate the effect of a compound on alcohol consumption.

- Subjects: Mice.[10]
- Procedure:
 - Mice are housed individually and given access to two bottles: one containing water and the other a 20% ethanol solution.
 - Access to the ethanol bottle is provided intermittently (e.g., 24 hours, 3-4 times a week) over several weeks to establish a pattern of binge-like drinking.
 - Following the establishment of this behavior, a single dose of the test compound (e.g., TBG) or vehicle is administered.
 - The amount of ethanol and water consumed is measured over a subsequent access period (e.g., 4 hours).
- Endpoint: The volume of ethanol consumed, typically normalized to the mouse's body weight (g/kg).

Cue-Induced Reinstatement of Heroin Seeking

- Objective: To model relapse behavior in opioid addiction.
- Subjects: Rats.[1]
- Procedure:
 - Self-Administration Training: Rats are trained to press a lever to receive an intravenous infusion of heroin, which is paired with a cue (e.g., a light and a tone).
 - Extinction: The heroin is withheld, and lever presses no longer result in an infusion or the presentation of the cue. This continues until the lever-pressing behavior is significantly reduced.
 - Treatment: The test compound (e.g., TBG) or vehicle is administered.
 - Reinstatement Test: After a period (e.g., 12-14 days), the rats are placed back in the operant chambers, and the cue (light and tone) is presented without the availability of

heroin.

- Endpoint: The number of presses on the previously active lever. A reduction in lever presses indicates a decrease in drug-seeking behavior.

Visualizations

Signaling Pathway of Tabernanthalog

Caption: Proposed signaling pathway for Tabernanthalog's therapeutic effects.

Experimental Workflow for Preclinical Validation

Caption: Workflow for the preclinical validation of Tabernanthalog.

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